

Application Notes and Protocol for Tracing Glycolysis with D-Erythrose-1-13C

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Compound of Interest		
Compound Name:	D-Erythrose-1-13C	
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Introduction

Stable isotope tracing is a powerful technique to elucidate the activity of metabolic pathways in living cells. While [U-13C]-glucose is a common tracer for central carbon metabolism, the use of more specific labeled substrates can provide nuanced insights into the interconnectivity of pathways such as glycolysis and the Pentose Phosphate Pathway (PPP). D-Erythrose is a four-carbon sugar that, as D-Erythrose-4-phosphate, is a key intermediate in the non-oxidative branch of the PPP. This document provides a detailed protocol for using **D-Erythrose-1-13C** to trace carbon flux from the PPP into the glycolytic pathway.

D-Erythrose-1-13C enters the cell and is phosphorylated to D-Erythrose-4-phosphate-1-13C (E4P). Within the non-oxidative PPP, the enzyme transketolase catalyzes the transfer of a two-carbon unit from a donor ketose (e.g., xylulose-5-phosphate) to E4P. This reaction yields the glycolytic intermediates fructose-6-phosphate (F6P) and glyceraldehyde-3-phosphate (GAP). By tracking the incorporation of the 13C label from **D-Erythrose-1-13C** into these and subsequent glycolytic metabolites, researchers can probe the activity of the non-oxidative PPP and its contribution to glycolytic flux.

Metabolic Pathway of D-Erythrose-1-13C into Glycolysis

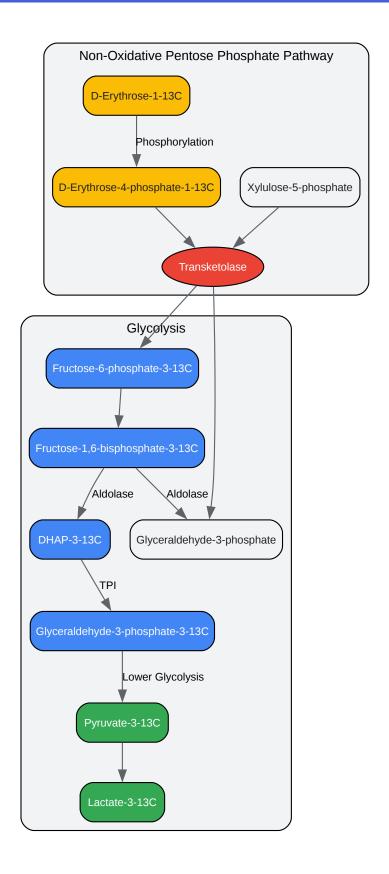




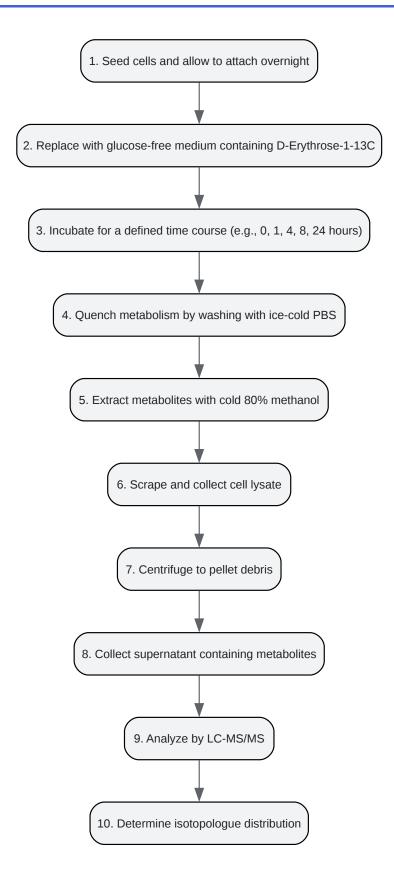


The central reaction enabling the tracing of glycolysis with **D-Erythrose-1-13C** is catalyzed by transketolase. The 13C label at the first carbon of erythrose is predicted to be incorporated into the third carbon of fructose-6-phosphate. This F6P-3-13C then proceeds through the downstream reactions of glycolysis.









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